

Decarbonyl Rivaroxaban-d4: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: Decarbonyl Rivaroxaban-d4

Cat. No.: B15142752

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data, handling procedures, and physicochemical properties of **Decarbonyl Rivaroxaban-d4**. This document is intended to serve as a key resource for laboratory personnel and researchers engaged in the study and use of this stable isotope-labeled impurity of the anticoagulant drug Rivaroxaban.

Introduction

Decarbonyl Rivaroxaban-d4 is a deuterated form of a known Rivaroxaban impurity.^[1] Stable isotope-labeled compounds such as this are essential internal standards for quantitative analysis by mass spectrometry, enabling precise tracking and measurement in biological matrices.^[2] Understanding the safety and handling of this compound is critical for ensuring laboratory safety and experimental integrity. While a specific Safety Data Sheet (SDS) for **Decarbonyl Rivaroxaban-d4** is not publicly available, this guide synthesizes information from the SDS of related compounds, including Rivaroxaban-d4 and the non-deuterated Decarbonyl Rivaroxaban, to provide the most comprehensive safety profile possible.

Physicochemical Properties

The fundamental physicochemical characteristics of **Decarbonyl Rivaroxaban-d4** are summarized below. This data is crucial for proper storage, handling, and experimental design.

Property	Value	Reference
Molecular Formula	C ₁₈ D ₄ H ₁₆ ClN ₃ O ₄ S	[3]
Molecular Weight	413.912 g/mol	[3]
Accurate Mass	413.111	[3]
Synonyms	5-Chloro-N-[(2R)-2-hydroxy-3-[[4-(3-oxo-4-morpholinyl)phenyl]amino]propyl]-2-thiophenecarboxamide-d4	[1][3]
Product Format	Neat	[3]

Safety and Hazard Information

Based on the safety data for Rivaroxaban-d4 and Rivaroxaban, the following hazards should be considered when handling **Decarbonyl Rivaroxaban-d4**. It is imperative to treat this compound with the appropriate precautions as a substance of unknown potency.[4]

Hazard Identification

The GHS hazard classifications for the closely related compound, Rivaroxaban-d4, are as follows:

Hazard Class	Hazard Statement
Acute Toxicity (Oral)	H302: Harmful if swallowed
Acute Toxicity (Inhalation)	H332: Harmful if inhaled
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Chronic Aquatic Toxicity	H411: Toxic to aquatic life with long lasting effects

Data extrapolated from Rivaroxaban-d4 Safety Data Sheet.[5]

First-Aid Measures

In the event of exposure, the following first-aid procedures are recommended. Medical attention should be sought immediately.

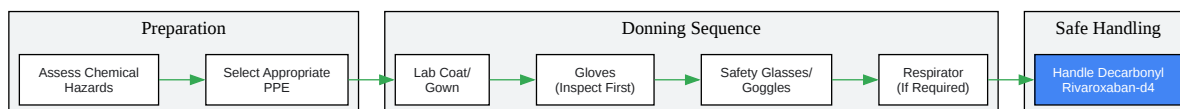
Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration.	[4][5]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.	[4][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.	[4]

Experimental Protocols and Handling

While specific experimental protocols for **Decarbonyl Rivaroxaban-d4** are not detailed in the available safety literature, the following guidelines for safe handling and storage are based on best practices for similar chemical compounds in a research setting.

Personal Protective Equipment (PPE)

A logical workflow for donning and using appropriate PPE is essential for minimizing exposure.



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Figure 1: Recommended Personal Protective Equipment (PPE) Workflow.

Handling and Storage

- Handling: Use in a well-ventilated area, preferably within a chemical fume hood.[5] Avoid generating dust.[6] Wash hands thoroughly after handling.[4]
- Storage: Store in a tightly sealed container in a dry and well-ventilated place.[4] Recommended storage temperature is typically between 2°C to 8°C.[7]

Disposal

Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter the sewage system.[5]

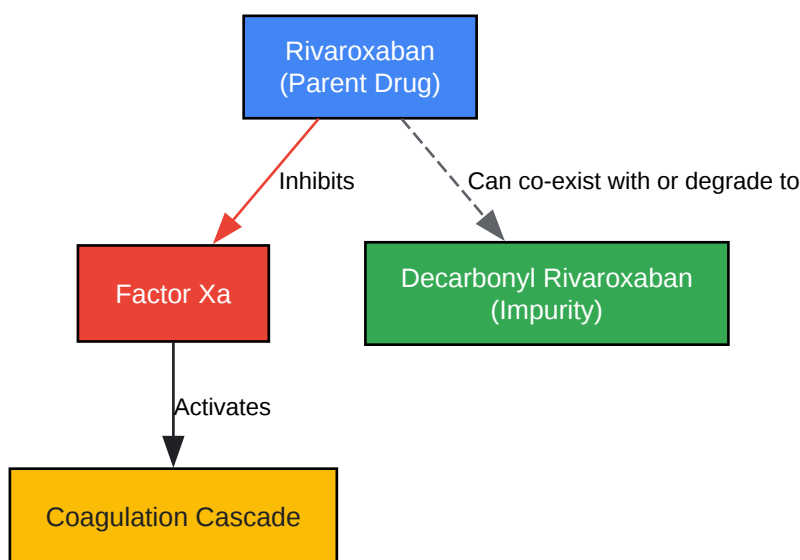
Toxicological and Ecological Information

Detailed toxicological and ecotoxicological studies for **Decarbonyl Rivaroxaban-d4** are not available. However, data for the parent compound, Rivaroxaban, and its deuterated form indicate potential for harm.

Toxicological Endpoint	Finding	Reference
Acute Toxicity	Harmful if swallowed or inhaled (data for Rivaroxaban-d4).	[5]
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, or OSHA (data for Rivaroxaban-d4).	[5]
Ecotoxicity	Toxic to aquatic life with long-lasting effects (data for Rivaroxaban and Rivaroxaban-d4).	[5][6]

Metabolic Context: Rivaroxaban and its Impurity

Decarbonyl Rivaroxaban is an impurity of Rivaroxaban.[1] Rivaroxaban itself is a direct inhibitor of Factor Xa, a critical enzyme in the coagulation cascade.[2][8] Understanding this relationship is important for researchers studying the metabolism and bioanalysis of Rivaroxaban.



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Figure 2: Relationship between Rivaroxaban and its Decarbonyl Impurity.

Conclusion

While a dedicated Safety Data Sheet for **Decarbonyl Rivaroxaban-d4** is not currently available, a conservative approach to safety and handling is warranted based on the known hazards of the parent compound and its deuterated analog. Researchers should adhere to the handling, storage, and disposal guidelines outlined in this document and consult the SDS for Rivaroxaban and Rivaroxaban-d4 for further details. The use of appropriate personal protective equipment and sound laboratory practices are paramount to ensure the safety of personnel and the integrity of research outcomes.

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